

A Technical Guide to the Physical Properties of L-Gluconic Acid Aqueous Solutions

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Compound of Interest

Compound Name: *L-Gluconic acid*

Cat. No.: *B1227840*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **L-Gluconic acid** aqueous solutions. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development who work with this versatile organic acid. The information is presented to facilitate easy comparison and replication of key measurements.

Quantitative Physical Properties

The following tables summarize the key physical properties of **L-Gluconic acid** aqueous solutions. Due to the availability of public data, the most comprehensive quantitative data is for a 50% (w/w) solution.

Density

The density of an **L-Gluconic acid** solution is a critical parameter for process design and formulation.

Concentration (% w/w)	Temperature (°C)	Density (g/cm³)
50	20	1.24[1]
50	25	1.234[2][3]
50	Not Specified	1.15 - 1.25[4][5]
50	Not Specified	1.23[6]

Viscosity

Viscosity is a key factor in fluid handling, mixing, and filtration processes. Concentrated aqueous solutions of gluconic acid are described as viscous liquids.[2]

Note: Specific viscosity data for a range of **L-Gluconic acid** concentrations and temperatures is not readily available in the public domain. However, it is known that the viscosity of aqueous solutions of similar polyhydroxy compounds, like glucose, increases with concentration and decreases with temperature.

Refractive Index

The refractive index is a useful property for concentration determination and purity assessment.

Concentration (% w/w)	Temperature (°C)	Refractive Index (n)
49-53	20	1.4161[2][3]
50	Not Specified	1.4161[4]

pH

L-Gluconic acid is a weak organic acid, and its aqueous solutions are acidic. The pH is dependent on the concentration.

Concentration	Temperature (°C)	pH
50% (w/w)	Not Specified	1.2 - 2.2[5]
500 g/L (50% w/v)	20	2.2[1]
1%	Not Specified	2.8
Not Specified	Not Specified	A 50% aqueous solution has a pH of approximately 1.82.[6]

Electrical Conductivity

As a weak acid, **L-Gluconic acid** in an aqueous solution will dissociate into ions, allowing it to conduct electricity. The conductivity is dependent on concentration and temperature.

Note: Specific electrical conductivity data for a range of **L-Gluconic acid** concentrations and temperatures is not readily available in the public domain. In general, for weak electrolytes, conductivity increases with concentration up to a certain point and then may decrease at very high concentrations. Conductivity also generally increases with temperature.

Experimental Protocols

This section details the methodologies for measuring the key physical properties of **L-Gluconic acid** aqueous solutions.

Density Measurement

Principle: The density of a liquid is its mass per unit volume. A common and straightforward method for determining the density of a liquid is by using a pycnometer or a graduated cylinder and a balance.

Apparatus:

- Graduated cylinder (e.g., 25 mL or 50 mL)
- Electronic balance (readability to at least 0.01 g)
- Thermometer

- **L-Gluconic acid** aqueous solution of known concentration

Procedure:

- Ensure the graduated cylinder is clean and completely dry.
- Place the empty graduated cylinder on the electronic balance and tare the balance to zero.
- Carefully pour a known volume of the **L-Gluconic acid** solution into the graduated cylinder. Record the volume accurately, reading from the bottom of the meniscus.
- Place the graduated cylinder with the solution back on the balance and record the mass.
- Measure and record the temperature of the solution.
- Calculate the density using the formula: Density (ρ) = Mass (m) / Volume (V).
- Repeat the measurement at least three times and calculate the average density.

Viscosity Measurement

Principle: Viscosity is the measure of a fluid's resistance to flow. It can be determined using various types of viscometers, such as a capillary viscometer or a rotational viscometer.

Apparatus:

- Capillary viscometer (e.g., Ostwald or Ubbelohde type)
- Water bath for temperature control
- Stopwatch
- **L-Gluconic acid** aqueous solution of known concentration

Procedure (using a Capillary Viscometer):

- Clean and dry the viscometer thoroughly.

- Pipette a precise volume of the **L-Gluconic acid** solution into the larger bulb of the viscometer.
- Place the viscometer in a constant temperature water bath and allow it to equilibrate for at least 15 minutes.
- Apply suction to the smaller tube to draw the liquid up into the smaller bulb, above the upper calibration mark.
- Release the suction and start the stopwatch as the meniscus of the liquid passes the upper calibration mark.
- Stop the stopwatch when the meniscus passes the lower calibration mark.
- Record the efflux time.
- Repeat the measurement at least three times and calculate the average time.
- The kinematic viscosity (ν) can be calculated using the equation: $\nu = C * t$, where C is the viscometer constant and t is the average efflux time. The dynamic viscosity (η) can then be calculated by multiplying the kinematic viscosity by the density of the solution ($\eta = \nu * \rho$).

Refractive Index Measurement

Principle: The refractive index of a substance is the ratio of the speed of light in a vacuum to the speed of light in that substance. It is a characteristic property that varies with temperature and concentration. An Abbe refractometer is commonly used for this measurement.

Apparatus:

- Abbe refractometer
- Constant temperature water bath connected to the refractometer
- Dropper or pipette
- **L-Gluconic acid** aqueous solution of known concentration

- Solvent for cleaning (e.g., deionized water, ethanol)

Procedure:

- Turn on the refractometer and the circulating water bath set to the desired temperature (e.g., 20°C).
- Clean the prism surfaces of the refractometer with a suitable solvent and a soft lens tissue.
- Place a few drops of the **L-Gluconic acid** solution onto the lower prism.
- Close the prisms and allow a few minutes for the sample to reach thermal equilibrium.
- Adjust the light source and the eyepiece to get a clear view of the scale.
- Rotate the knob to bring the boundary line between the light and dark fields into the center of the crosshairs.
- If a colored fringe is visible, adjust the compensator to eliminate it and sharpen the boundary line.
- Read the refractive index from the scale.
- Repeat the measurement and clean the prisms thoroughly after use.

pH Measurement

Principle: The pH of a solution is a measure of its acidity or alkalinity. It is determined using a pH meter, which measures the hydrogen ion activity in the solution.

Apparatus:

- pH meter with a glass electrode
- Standard buffer solutions (e.g., pH 4.00, 7.00, and 10.00)
- Beakers
- Magnetic stirrer and stir bar (optional)

- Deionized water
- **L-Gluconic acid** aqueous solution of known concentration

Procedure:

- Calibrate the pH meter using at least two standard buffer solutions that bracket the expected pH of the sample.
- Rinse the electrode with deionized water and gently blot it dry with a lint-free tissue.
- Place a sufficient amount of the **L-Gluconic acid** solution into a clean beaker.
- Immerse the pH electrode into the solution, ensuring the bulb is fully covered.
- If using a magnetic stirrer, stir the solution gently.
- Allow the reading on the pH meter to stabilize and then record the pH value.
- Rinse the electrode with deionized water after the measurement.

Electrical Conductivity Measurement

Principle: The electrical conductivity of a solution is a measure of its ability to conduct an electric current. It is determined by the presence of ions in the solution.

Apparatus:

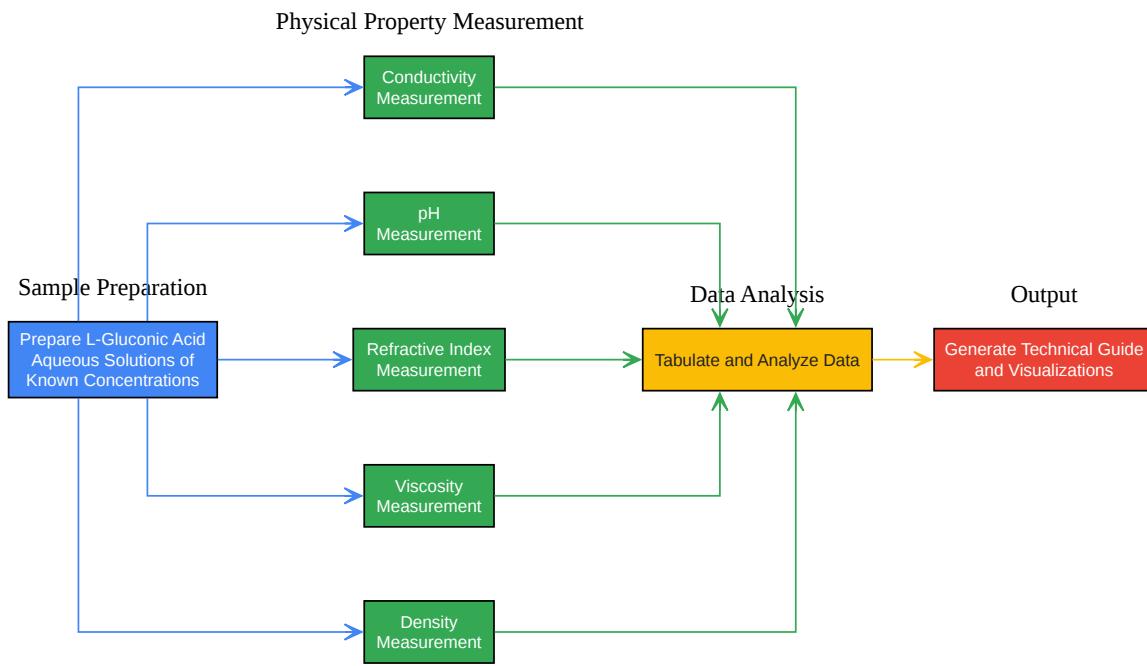
- Conductivity meter with a conductivity cell
- Standard conductivity solutions (e.g., KCl solutions)
- Beakers
- Deionized water
- **L-Gluconic acid** aqueous solution of known concentration
- Thermometer or a conductivity meter with automatic temperature compensation

Procedure:

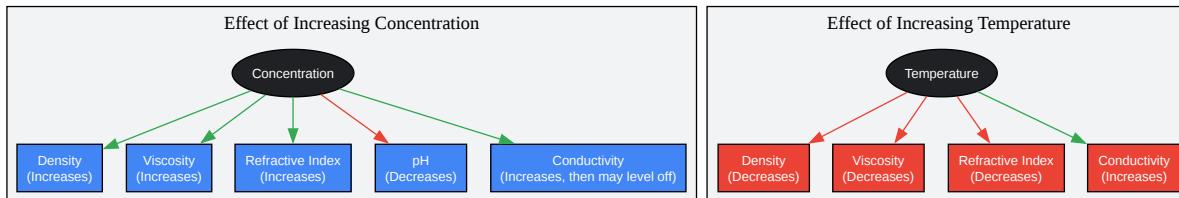
- Calibrate the conductivity meter using a standard conductivity solution of a known value.
- Rinse the conductivity cell with deionized water and then with a small amount of the sample solution.
- Pour the **L-Gluconic acid** solution into a clean beaker.
- Immerse the conductivity cell into the solution, ensuring the electrodes are fully submerged.
- Gently agitate the solution or use a magnetic stirrer to ensure a representative sample is being measured.
- Allow the reading to stabilize and record the conductivity value.
- Measure and record the temperature of the solution, or note the temperature if using automatic temperature compensation.
- Rinse the conductivity cell thoroughly with deionized water after use.

Visualizations

The following diagrams illustrate the relationships between the physical properties of **L-Gluconic acid** aqueous solutions and a general experimental workflow.

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Caption: General experimental workflow for characterizing the physical properties of **L-Gluconic acid** aqueous solutions.

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Caption: Qualitative relationships between physical properties and concentration/temperature for **L-Gluconic acid** aqueous solutions.

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